

Rengynic Acid: A Comprehensive Technical Dossier

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Compound of Interest

Compound Name: *Rengynic acid*

CAS No.: 68592-24-5

Cat. No.: B2810571

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Rengynic acid, a natural compound isolated from the seeds of *Forsythia suspensa* (Thunb.) Vahl, has demonstrated notable antiviral properties, particularly against the Respiratory Syncytial Virus (RSV). This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and known biological activities of **Rengynic acid**. It includes a summary of its spectroscopic data, detailed experimental protocols for its isolation, and an exploration of its potential therapeutic applications. This document is intended to serve as a comprehensive resource for researchers and professionals engaged in natural product chemistry, virology, and drug discovery.

Chemical Structure and Properties

Rengynic acid, systematically named 2-(1,4-dihydroxycyclohexyl)acetic acid, was first isolated and characterized by Guo-Gang Zhang and his team.[1] The structure was elucidated through extensive spectroscopic analysis.

Chemical Structure:

While the initial publication did not specify the stereochemistry of the hydroxyl and carboxymethyl groups on the cyclohexane ring, further studies are required for a complete stereochemical assignment. The molecular formula of **Rengynic acid** is C₈H₁₄O₄, and its molecular weight is 174.19 g/mol .

Physicochemical and Spectroscopic Data:

A comprehensive summary of the known physicochemical and spectroscopic data for **Rengynic acid** is presented in the table below. This data is crucial for the identification and characterization of the compound.

| Property | Value | Reference |
|--|--|-----------|
| Molecular Formula | C8H14O4 | |
| Molecular Weight | 174.19 g/mol | |
| CAS Number | 517883-38-4 | |
| Appearance | Not Reported | |
| Melting Point | Not Reported | |
| Boiling Point | Not Reported | |
| Solubility | Not Reported | |
| Infrared (IR) Spectroscopy | Characteristic absorptions for hydroxyl and carboxyl groups. [1] | [1] |
| Mass Spectrometry (MS) | Consistent with the molecular formula C8H14O4.[1] | [1] |
| ¹ H Nuclear Magnetic Resonance (¹ H-NMR) Spectroscopy | Signals corresponding to the protons of the cyclohexyl ring and the acetic acid moiety.[1] | [1] |
| ¹³ C Nuclear Magnetic Resonance (¹³ C-NMR) Spectroscopy | Resonances confirming the eight carbon atoms of the structure.[1] | [1] |

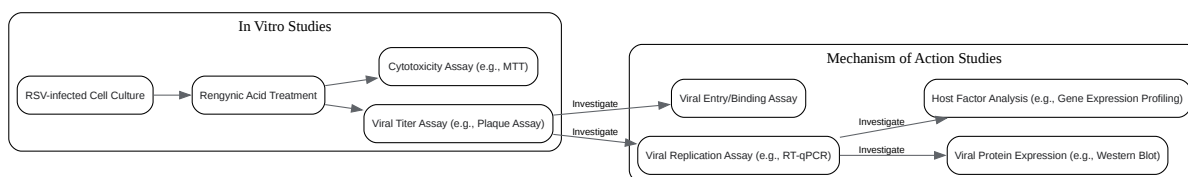
Biological Activity: Antiviral Effects

Rengynic acid has been identified as a potent antiviral agent against the Respiratory Syncytial Virus (RSV) in in vitro studies.[1] RSV is a common respiratory virus that can cause severe illness, particularly in infants and older adults. The discovery of a novel anti-RSV compound from a natural source like *Forsythia suspensa* is of significant interest for the development of new therapeutic strategies.

Mechanism of Action

The precise mechanism by which **Rengynic acid** exerts its antiviral effect on RSV has not been fully elucidated. Further research is necessary to identify the specific viral or host cell targets of **Rengynic acid** and to understand the signaling pathways involved in its antiviral activity.

A hypothetical workflow for investigating the anti-RSV mechanism of **Rengynic acid** is presented below.



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Caption: Hypothetical workflow for elucidating the anti-RSV mechanism of **Rengynic acid**.

Experimental Protocols

The following section details the experimental methodology for the isolation of **Rengynic acid** from *Forsythia suspensa* seeds as described in the initial report.[1]

Isolation of Rengynic Acid

Objective: To isolate **Rengynic acid** from the seeds of *Forsythia suspensa*.

Materials:

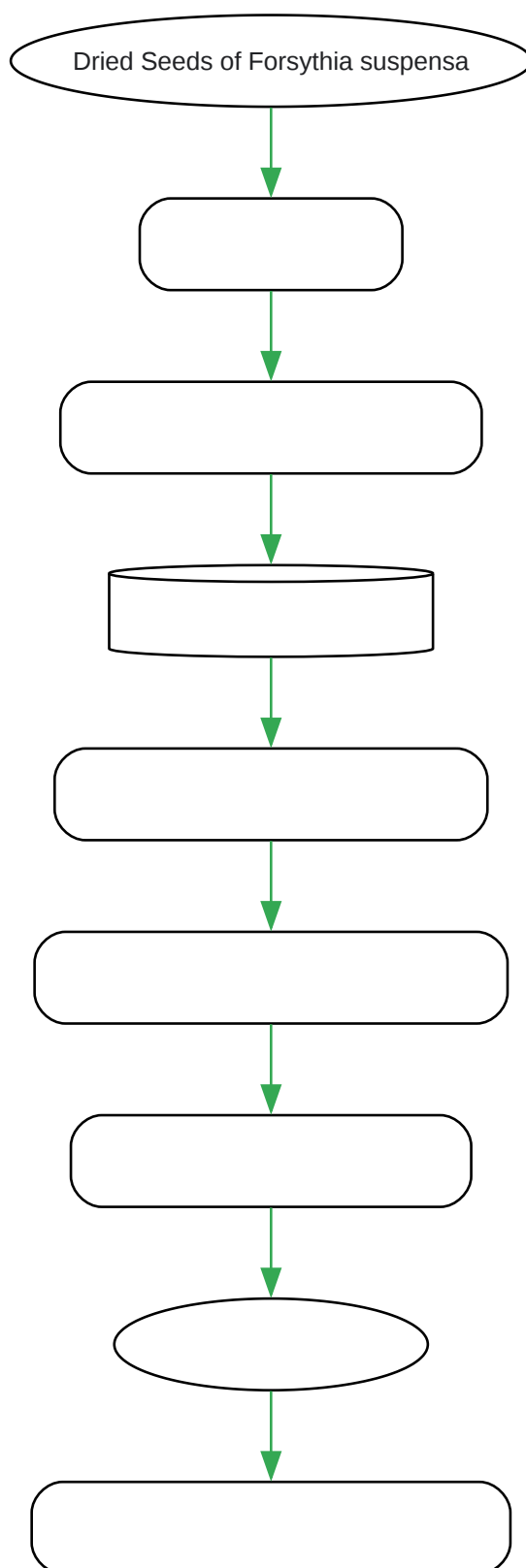
- Dried seeds of *Forsythia suspensa*
- Methanol

- Silica gel for column chromatography
- Appropriate solvents for elution (e.g., chloroform-methanol gradients)
- Rotary evaporator
- Freeze dryer

Procedure:

- **Extraction:** The dried and powdered seeds of *Forsythia suspensa* are extracted exhaustively with methanol at room temperature. The methanolic extract is then concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- **Fractionation:** The crude extract is subjected to column chromatography on a silica gel column.
- **Elution:** The column is eluted with a gradient of increasing polarity, typically starting with chloroform and gradually increasing the proportion of methanol.
- **Purification:** Fractions are collected and monitored by thin-layer chromatography (TLC). Fractions containing the compound of interest are pooled and further purified by repeated column chromatography or other purification techniques such as preparative high-performance liquid chromatography (HPLC) until a pure compound is obtained.
- **Characterization:** The structure of the isolated pure compound is then elucidated using spectroscopic methods including IR, MS, $^1\text{H-NMR}$, and $^{13}\text{C-NMR}$.

The general workflow for the isolation and purification of **Rengynic acid** is depicted in the following diagram.



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Caption: General workflow for the isolation and purification of **Rengynic acid**.

Future Perspectives

Rengynic acid represents a promising lead compound for the development of novel antiviral drugs. Future research should focus on the following areas:

- **Total Synthesis:** Development of a synthetic route to **Rengynic acid** and its analogs to enable structure-activity relationship (SAR) studies.
- **Stereochemical Determination:** Unambiguous determination of the absolute and relative stereochemistry of the chiral centers in the molecule.
- **Mechanism of Action Studies:** In-depth investigation of the molecular mechanism underlying its anti-RSV activity.
- **In Vivo Efficacy:** Evaluation of the antiviral efficacy and safety of **Rengynic acid** in animal models of RSV infection.
- **Broad-Spectrum Antiviral Activity:** Screening of **Rengynic acid** against a broader panel of viruses to explore its potential as a broad-spectrum antiviral agent.

Conclusion

Rengynic acid, a dihydroxycyclohexyl acetic acid derivative from *Forsythia suspensa*, has emerged as a natural product with significant antiviral potential against RSV. This technical guide has summarized the current knowledge on its chemical structure, properties, and biological activity. The provided experimental protocols and future research directions aim to facilitate further investigation into this promising compound, with the ultimate goal of translating this discovery into a clinically effective antiviral therapeutic.

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References

- 1. A new compound from Forsythia suspensa (Thunb.) Vahl with antiviral effect on RSV - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Rengynic Acid: A Comprehensive Technical Dossier]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2810571/docs#rengynic-acid-a-comprehensive-technical-dossier]

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